

The Synthesis and Chemical Architecture of Benperidol: A Technical Guide

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Compound of Interest

Compound Name: *Benperidol*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and chemical structure of **Benperidol**, a potent butyrophenone antipsychotic. The document details the synthetic pathway, experimental protocols, and key chemical and pharmacological data, presented in a format tailored for researchers and professionals in the field of drug development.

Chemical Structure and Properties

Benperidol, with the IUPAC name 1-{1-[4-(4-fluorophenyl)-4-oxobutyl]piperidin-4-yl}-1,3-dihydro-2H-benzimidazol-2-one, is a high-potency typical antipsychotic drug.^[1] Its chemical structure is characterized by a butyrophenone moiety linked to a piperidine ring, which in turn is substituted with a benzimidazolinone group. This unique combination of functional groups is crucial for its pharmacological activity.

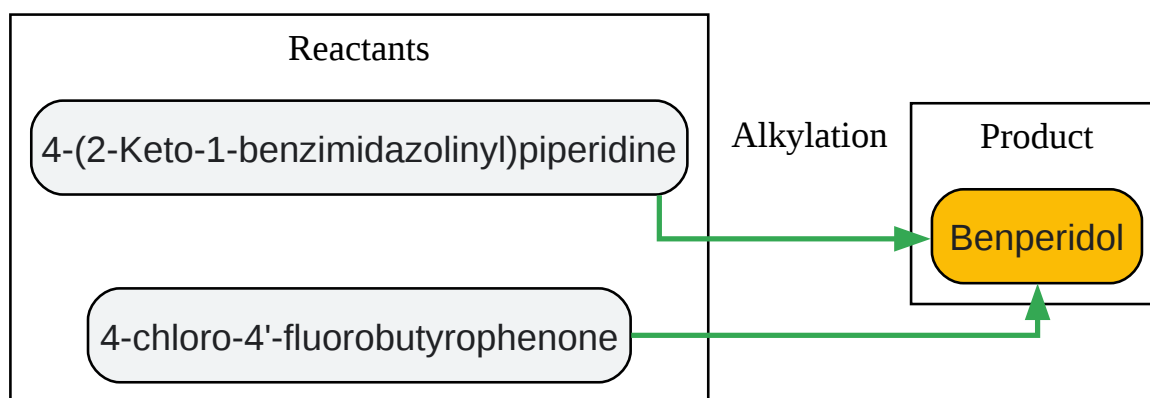
The key physicochemical properties of **Benperidol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ FN ₃ O ₂	[1][2]
Molecular Weight	381.45 g/mol	[1][2]
CAS Number	2062-84-2	[1][2]
Melting Point	165 °C (Polymorph BII)	[3]
Appearance	Solid	

Synthesis of Benperidol

The synthesis of **Benperidol** is achieved through a nucleophilic substitution reaction. The core of the synthesis involves the alkylation of 4-(2-Keto-1-benzimidazoliny)piperidine with 4-chloro-4'-fluorobutyrophenone.[1] This reaction is a cornerstone in the production of many butyrophenone antipsychotics.

A general synthetic scheme is presented below:



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Diagram 1: Synthetic pathway of **Benperidol**.

Experimental Protocol

While the original patent (BE 626307) provides the foundational method, a detailed experimental protocol for a similar synthesis offers insight into the practical execution. The

following protocol is adapted from the synthesis of a related compound and serves as a representative procedure:

Materials:

- 4-(2-Keto-1-benzimidazoliny)piperidine
- 4-chloro-4'-fluorobutyrophenone
- Toluene (solvent)
- Sodium bicarbonate (Na_2CO_3) (base)
- Potassium iodide (KI) (catalyst)
- Chloroform (extraction solvent)
- Anhydrous sodium sulfate (drying agent)
- Silica gel (for chromatography)
- Ethyl acetate (eluent)

Procedure:

- A mixture of 4-(2-keto-1-benzimidazoliny)piperidine, 4-chloro-4'-fluorobutyrophenone, sodium bicarbonate, and a catalytic amount of potassium iodide is prepared in toluene.
- The reaction mixture is heated to reflux and maintained at this temperature for approximately 27 hours.
- After cooling, the mixture is washed with water and the aqueous layer is extracted with chloroform.
- The combined organic extracts are dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.

- Purification is achieved by column chromatography on silica gel, using ethyl acetate as the eluent, to afford pure **Benperidol**.

Quantitative Data

Spectroscopic Data

The structural confirmation of **Benperidol** is achieved through various spectroscopic techniques. The following tables summarize the key spectral data.

Table 1: ¹H NMR Spectral Data of **Benperidol** (in DMSO-d₆)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
10.82	s	1H	Benzimidazolinone N-H
1.56	q	2H	Piperidine C-H
1.52	t	2H	Piperidine C-H

Reference:[3]

Table 2: Mass Spectrometry Data of **Benperidol**

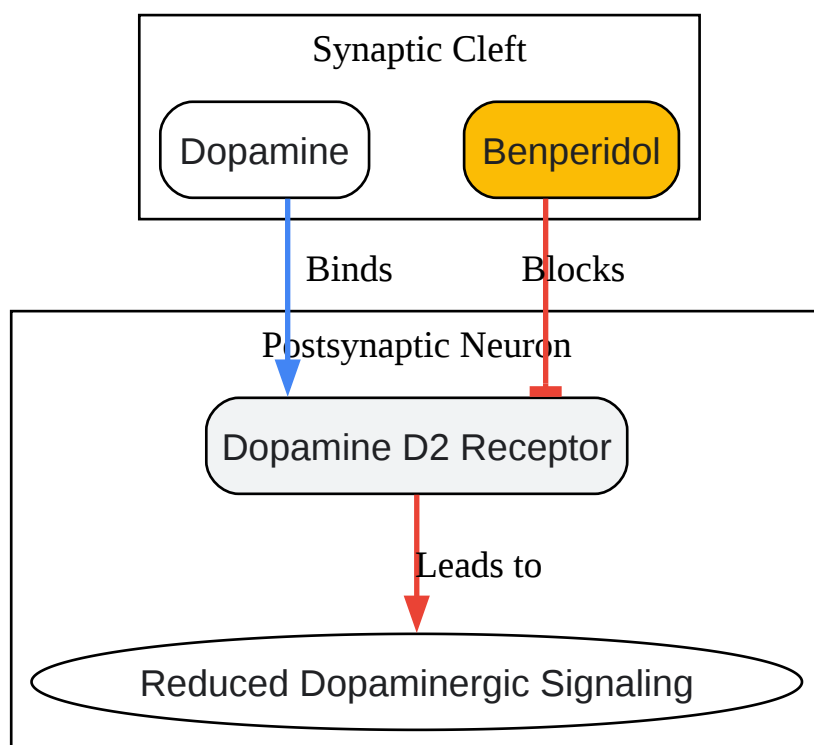
m/z	Relative Intensity	Assignment
381.19	-	[M] ⁺ (Molecular Ion)
230	100%	Base Peak
165.07	-	Fragment
123.02	-	Fragment
109	-	Fragment

References:[2][4]

Mechanism of Action

Benperidol exerts its antipsychotic effects primarily through potent antagonism of the dopamine D₂ receptors in the brain.^[1] Its high affinity for these receptors is a key determinant of its high potency. The mechanism involves the blockade of dopaminergic neurotransmission in the mesolimbic pathway, which is thought to be overactive in psychosis.

The following diagram illustrates the simplified signaling pathway of **Benperidol**'s action.



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